

Application Notes and Protocols: Fasitibant Chloride in Carrageenan-Induced Paw Edema

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Compound of Interest

Compound Name: *Fasitibant chloride*

Cat. No.: *B1252045*

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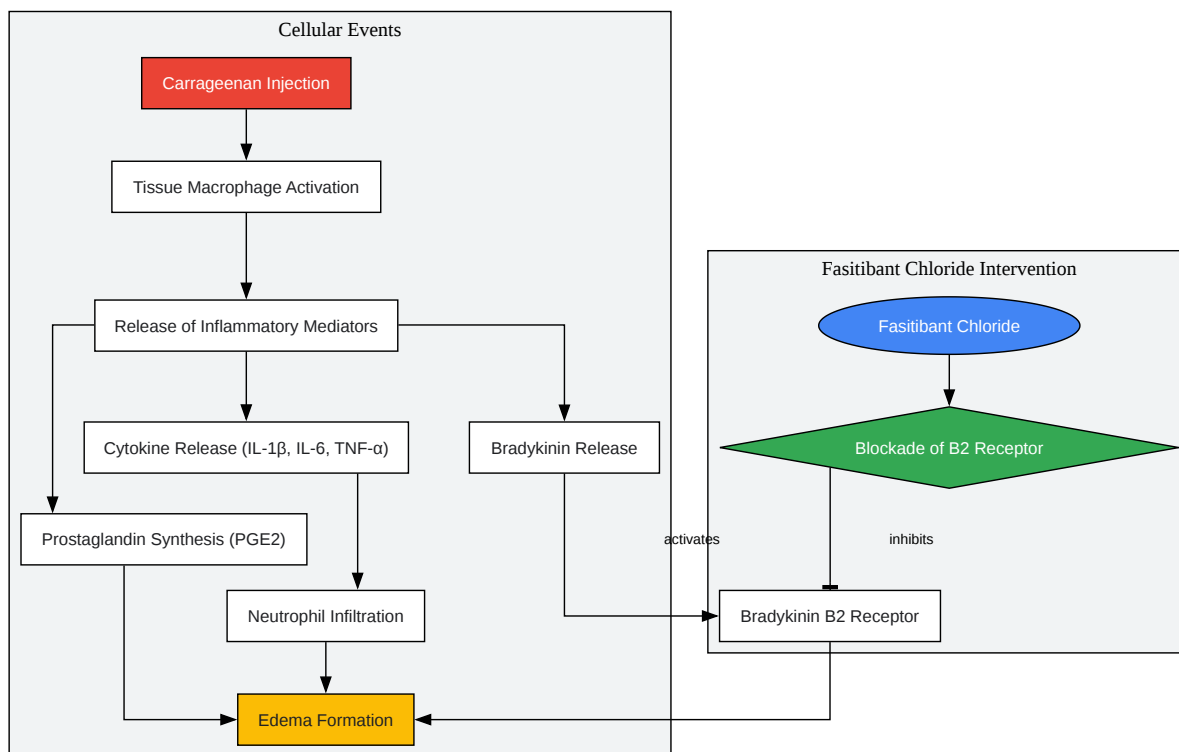
Introduction

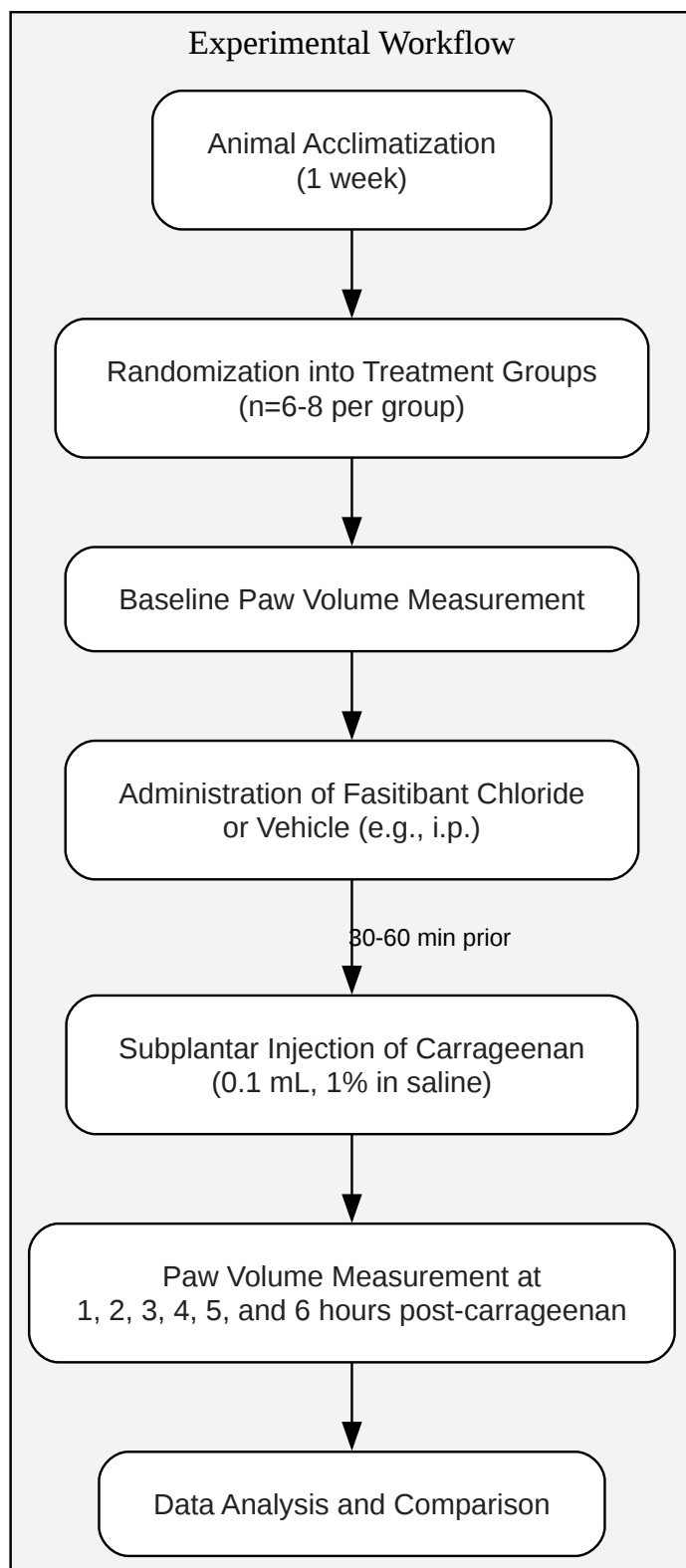
Inflammation is a critical biological response to harmful stimuli, but its dysregulation can lead to chronic inflammatory diseases. The carrageenan-induced paw edema model is a widely used and well-characterized in vivo assay for screening the anti-inflammatory activity of novel therapeutic compounds. Carrageenan, a sulfated polysaccharide, induces a biphasic inflammatory response characterized by edema, hyperalgesia, and erythema. The initial phase is mediated by the release of histamine, serotonin, and bradykinin, while the later phase involves the production of prostaglandins and the infiltration of neutrophils.

Bradykinin, a potent inflammatory mediator, exerts its effects through the activation of B1 and B2 receptors. The B2 receptor is constitutively expressed and is implicated in the acute inflammatory response. **Fasitibant chloride** is a potent and selective non-peptide antagonist of the bradykinin B2 receptor. By blocking the binding of bradykinin to its receptor, **fasitibant chloride** is expected to attenuate the inflammatory cascade, making it a promising candidate for the treatment of inflammatory conditions.

These application notes provide a detailed protocol for evaluating the efficacy of **fasitibant chloride** in the carrageenan-induced paw edema model in rats.

Signaling Pathway of Carrageenan-Induced Inflammation and Fasitibant Chloride Intervention





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